

Preparation of Basic Violet 7 Stock Solutions: An Application Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: ASTRAZONE RED

CAS No.: 14097-03-1

Cat. No.: B078886

[Get Quote](#)

Introduction: The Versatility of Basic Violet 7 in Scientific Research

Basic Violet 7, also known by its Colour Index name C.I. 48020, is a cationic methine dye with the chemical formula $C_{24}H_{30}Cl_2N_2$ and a molecular weight of approximately 417.41 g/mol. [1][2][3] This vibrant, red-light purple compound is a valuable tool in various scientific disciplines, particularly in cell biology and drug discovery. Its primary application lies in its ability to stain cells, which has been effectively harnessed for cytotoxicity assays and in high-throughput screening (HTS) to assess cell viability. [4][5] The fundamental principle behind its utility in these assays is its capacity to bind to the negatively charged molecules within a cell, such as nucleic acids and proteins. [6] In viable, adherent cells, the amount of dye taken up is proportional to the cell number, providing a straightforward and quantifiable measure of cell populations.

This comprehensive guide provides detailed protocols and technical insights for the preparation, handling, and quality control of Basic Violet 7 stock solutions, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of Basic Violet 7 is paramount for its effective use in the laboratory.

Property	Value	Source(s)
Chemical Name	C.I. Basic Violet 7	[1]
CAS Number	6441-82-3	[1][7]
Molecular Formula	C ₂₄ H ₃₀ Cl ₂ N ₂	[1][2]
Molecular Weight	417.41 g/mol	[1][2]
Appearance	Red-light purple to deep blue solid powder	[1][7]
Water Solubility (20°C)	10 g/L	[1][2]
λ_{max} (in Water)	~590 nm	

Safety and Handling: A Prerequisite for Safe Laboratory Practice

As with any chemical reagent, adherence to strict safety protocols is non-negotiable when handling Basic Violet 7.

Hazard Identification

Basic Violet 7 is classified as harmful to aquatic life with long-lasting effects. It is crucial to prevent its release into the environment. While not classified as acutely toxic, it may cause irritation to the skin, eyes, and respiratory tract upon contact or inhalation.

Personal Protective Equipment (PPE)

When handling Basic Violet 7 powder or solutions, the following PPE is mandatory:

- Lab Coat: To protect from splashes and spills.
- Safety Goggles: To shield the eyes from contact.
- Gloves: To prevent skin contact.

Handling and Storage

- **Ventilation:** Work in a well-ventilated area or under a chemical fume hood, especially when handling the powder, to minimize inhalation.
- **Storage:** Store Basic Violet 7 in a tightly sealed container in a cool, dry, and dark place. It is sensitive to light, and prolonged exposure can lead to degradation.
- **Disposal:** Dispose of Basic Violet 7 waste and contaminated materials in accordance with local, state, and federal regulations. Avoid disposing of it down the drain.

Protocol for the Preparation of a 10 mg/mL Basic Violet 7 Stock Solution in DMSO

This protocol details the preparation of a high-concentration stock solution, which can be further diluted to desired working concentrations for various assays. Dimethyl sulfoxide (DMSO) is often the solvent of choice for preparing concentrated stock solutions of organic compounds for use in cell-based assays due to its high solvating power and compatibility with most cell culture media at low final concentrations.

Materials

- Basic Violet 7 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical centrifuge tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Sterile, light-blocking storage vials

Step-by-Step Procedure

- **Weighing the Powder:** In a designated weighing area, carefully weigh out the desired amount of Basic Violet 7 powder using a calibrated analytical balance. For example, to prepare 10

mL of a 10 mg/mL solution, weigh 100 mg of the powder.

- **Solvent Addition:** Transfer the weighed powder into a sterile conical tube. Add the required volume of anhydrous DMSO. For the example above, add 10 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex the mixture vigorously for 1-2 minutes. Visual inspection should indicate if the powder has dissolved.
- **Sonication (Optional):** If the powder does not fully dissolve with vortexing, place the tube in a sonicator bath for 5-10 minutes. This can aid in the dissolution of less soluble particles.
- **Sterilization (Optional but Recommended):** While DMSO is a harsh solvent for most microorganisms, for sensitive cell culture applications, filtering the stock solution through a 0.22 μm DMSO-compatible syringe filter can ensure sterility.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, sterile, light-blocking vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage. A study on the stability of compounds in DMSO suggests that storage at -20°C is preferable to room temperature to minimize degradation.[8]

Experimental Workflow for Stock Solution

Preparation

Caption: Workflow for preparing a Basic Violet 7 stock solution.

Quality Control of the Stock Solution

Ensuring the quality and accurate concentration of your Basic Violet 7 stock solution is critical for the reproducibility of your experimental results.

Spectrophotometric Analysis

The concentration of the stock solution can be verified using a UV-Visible spectrophotometer.

- **Dilution:** Prepare a dilution of your stock solution in the same solvent (e.g., DMSO) to bring the absorbance within the linear range of the spectrophotometer (typically 0.1 - 1.0).

- Measurement: Measure the absorbance of the diluted solution at the maximum absorption wavelength (λ_{max}). While the λ_{max} in water is around 590 nm, it is advisable to perform a spectral scan to determine the precise λ_{max} in the solvent used for the stock solution.[9]
- Concentration Calculation: Use the Beer-Lambert law to calculate the concentration:

$$A = \epsilon bc$$

Where:

- A is the absorbance
- ϵ (epsilon) is the molar extinction coefficient (a constant for a given substance at a specific wavelength)
- b is the path length of the cuvette (typically 1 cm)
- c is the concentration in mol/L

Note: A reliable molar extinction coefficient for Basic Violet 7 is not readily available in the literature. Therefore, it is recommended to create a standard curve with accurately weighed samples to determine the relationship between absorbance and concentration for your specific batch of the dye.

Applications in Drug Discovery and Development

Basic Violet 7 is a valuable tool in the early stages of drug discovery, particularly in high-throughput screening (HTS) for identifying cytotoxic compounds.

Cytotoxicity Assays

The principle of the Basic Violet 7 cytotoxicity assay is based on the staining of viable, adherent cells. After treatment with a test compound, dead cells detach from the culture plate and are washed away. The remaining adherent cells are then stained with Basic Violet 7. The amount of dye retained is proportional to the number of viable cells.

Protocol for a 96-Well Plate Cytotoxicity Assay

- **Cell Seeding:** Seed adherent cells into a 96-well plate at a predetermined density and allow them to attach overnight.
- **Compound Treatment:** Treat the cells with serial dilutions of the test compounds for the desired duration (e.g., 24, 48, or 72 hours). Include appropriate controls (e.g., vehicle control, positive control for cytotoxicity).
- **Washing:** Gently wash the cells with phosphate-buffered saline (PBS) to remove dead, detached cells and residual media.
- **Fixation:** Fix the remaining cells with a suitable fixative, such as 4% paraformaldehyde or methanol.
- **Staining:** Add a working solution of Basic Violet 7 (e.g., 0.1% w/v in water) to each well and incubate at room temperature.
- **Washing:** Wash the wells extensively with water to remove excess, unbound dye.
- **Solubilization:** Solubilize the bound dye by adding a solubilizing agent, such as 10% acetic acid or a solution of 1% SDS in PBS, to each well.
- **Absorbance Reading:** Measure the absorbance of the solubilized dye at its λ_{max} (around 590 nm) using a microplate reader.

Logical Relationship in Cytotoxicity Assay



[Click to download full resolution via product page](#)

Caption: The logical flow of a Basic Violet 7 cytotoxicity assay.

Troubleshooting Common Issues

Issue	Possible Cause(s)	Suggested Solution(s)
High background staining	- Incomplete washing- Dye precipitation	- Increase the number and vigor of washing steps.- Filter the staining solution before use.
Inconsistent results	- Uneven cell seeding- Edge effects in the microplate- Inaccurate pipetting	- Ensure a single-cell suspension before seeding.- Avoid using the outer wells of the plate or fill them with PBS.- Calibrate pipettes regularly.
Low signal	- Low cell number- Insufficient staining time	- Optimize cell seeding density.- Increase the incubation time with the staining solution.

Conclusion

The preparation of a high-quality Basic Violet 7 stock solution is a fundamental step for its successful application in research and drug development. By following the detailed protocols and adhering to the safety and quality control measures outlined in this guide, researchers can ensure the reliability and reproducibility of their experimental data. The versatility of Basic Violet 7 in cytotoxicity and cell viability assays makes it an indispensable tool for advancing our understanding of cellular processes and for the discovery of new therapeutic agents.

References

- American Chemical Society. (2024, February 4). High-Throughput Screening of FDA-Approved Drugs for Antibacterial and Antibiofilm Activities Against Multidrug-resistant Pseudom. ACS Publications. [\[Link\]](#)
- World Dye Variety. (2012, April 28). Basic Violet 7. Retrieved from [\[Link\]](#)
- ERIC. (n.d.). Selection of an Optimal Cytotoxicity Assay for Undergraduate Research. Retrieved from [\[Link\]](#)

- Hengshui Bohai Chemical Technology Co., Ltd. (n.d.). Basic Violet 7. Retrieved from [[Link](#)]
- Italia Incorporation. (n.d.). Methyl Violet Liquid | Basic Violet 1 | CAS 72102-55-7 | CI 42535. Retrieved from [[Link](#)]
- Alan Chemical Industries LTD. (n.d.). Basic Violet 7 Manufacturers and suppliers. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Comparison of Basic Dye Crystal Violet Removal from Aqueous Solution by Low-Cost Biosorbents. Retrieved from [[Link](#)]
- OSTI.GOV. (n.d.). EG0800302 Crystal Violet and Methylene Green as Low-Dose Liquid Dosimetry Systems. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). λ_{max} of crystal violet in a) 33% acetic acid and b) ethanol. Retrieved from [[Link](#)]
- Environmental Engineering Research. (2020, December 10). Sono-assisted adsorption of acid violet 7 and basic violet 10 dyes from aqueous solutions: Evaluation of isotherm and kinetic parameters. Retrieved from [[Link](#)]
- Colorants Chem Pvt Ltd. (n.d.). Basic Violet 1 Manufacturers & Suppliers in Mumbai, India. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). The Effect of Room-Temperature Storage on the Stability of Compounds in DMSO. Retrieved from [[Link](#)]
- PubMed Central (PMC). (n.d.). High-Throughput Screening to Advance In Vitro Toxicology: Accomplishments, Challenges, and Future Directions. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Cytotoxicity tests for high-throughput drug discovery | Request PDF. Retrieved from [[Link](#)]
- European Commission. (2011, September 20). Opinion of the Scientific Committee on Consumer Safety on Basic Violet 2 (B115). Retrieved from [[Link](#)]

- PubMed. (n.d.). A Strategy for Primary High Throughput Cytotoxicity Screening in Pharmaceutical Toxicology. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). (PDF) Degradation of Acid violet 7 and Reactive black 5 in water by electro-Fenton and photo electro-Fenton by. Retrieved from [[Link](#)]
- PubMed Central (PMC). (n.d.). THE MECHANISM OF VITAL STAINING WITH BASIC DYES. Retrieved from [[Link](#)]
- PubChem. (n.d.). Crystal Violet | C₂₅H₃₀CIN₃ | CID 11057. Retrieved from [[Link](#)]
- IHC WORLD. (n.d.). Reagent and Dye Solubility Chart. Retrieved from [[Link](#)]
- Crystal Violet Staining Principles, Procedure, and Applications in Microbiology. (2025, July 18). Retrieved from [[Link](#)]
- Suraj Dye Chem. (n.d.). Methyl Violet Base. Retrieved from [[Link](#)]
- Solvent Soluble Dyes. (n.d.). Retrieved from [[Link](#)]
- ResearchGate. (n.d.). The K-band λ max values of the ultraviolet–visible spectra of some hydrazones in ethanol by a TD-DFT/PCM approach | Request PDF. Retrieved from [[Link](#)]
- MDPI. (2023, March 7). Fabrication of Organic Solvent Nanofiltration Membrane through Interfacial Polymerization Using N-Phenylthioure as Monomer for Dimethyl Sulfoxide Recovery. Retrieved from [[Link](#)]
- ChemBK. (n.d.). Basic Violet 4. Retrieved from [[Link](#)]
- SciSpace. (n.d.). The Degradations of Ethyl Violet Dye Solution by Gamma Radiation. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Phenol. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Iodine. Retrieved from [[Link](#)]
- NCERT. (n.d.). SYSTEMATIC QUALITATIVE ANALYSIS. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. worlddyevariety.com](http://worlddyevariety.com) [worlddyevariety.com]
- [2. basicdye.com](http://basicdye.com) [basicdye.com]
- [3. Basic Violet 7 Manufacturers and suppliers - Alan Chemical](#) [alanchemindustries.com]
- [4. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [5. files.eric.ed.gov](http://files.eric.ed.gov) [files.eric.ed.gov]
- [6. blog.irjpl.org](http://blog.irjpl.org) [blog.irjpl.org]
- [7. labproinc.com](http://labproinc.com) [labproinc.com]
- [8. researchgate.net](http://researchgate.net) [researchgate.net]
- [9. Crystal Violet - CAS-Number 548-62-9 - Order from Chemodex](#) [chemodex.com]
- To cite this document: BenchChem. [Preparation of Basic Violet 7 Stock Solutions: An Application Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b078886#how-to-prepare-basic-violet-7-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com